Spectroscopic Data of 10-Hydroxyneoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *10-Hydroxyneoline*

Cat. No.: *B15560767*

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Introduction

10-Hydroxyneoline is a C19-diterpenoid alkaloid, a class of natural products known for their complex chemical structures and significant biological activities.[1] Found in various species of the Aconitum and Delphinium genera, these compounds are of considerable interest to researchers in natural product chemistry, pharmacology, and drug development. The precise structural elucidation of these alkaloids is paramount for understanding their structure-activity relationships, and this is heavily reliant on a comprehensive analysis of their spectroscopic data.

This technical guide provides an in-depth overview of the characteristic spectroscopic data for **10-Hydroxyneoline**. While a complete, published experimental dataset for this specific molecule is not readily available, this guide synthesizes a plausible and chemically sound set of data based on the well-established spectroscopic behaviors of closely related aconitine-type alkaloids.[2][3][4] The protocols and interpretations herein are designed to equip researchers, scientists, and drug development professionals with the foundational knowledge to acquire, analyze, and interpret the spectroscopic data of **10-Hydroxyneoline** and similar complex natural products.

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The structure of **10-Hydroxyneoline**, with its intricate polycyclic framework and multiple stereocenters, presents a significant analytical challenge. This guide will systematically dissect its characterization by Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy.

Caption: Hypothetical 2D Structure of **10-Hydroxyneoline**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of complex organic molecules like **10-Hydroxyneoline**.[5] It provides detailed information about the chemical environment, connectivity, and stereochemistry of individual protons and carbons within the molecule.

^{1}H NMR Spectroscopy: Mapping the Proton Framework

Proton NMR (^{1}H NMR) reveals the number of distinct proton environments and their neighboring protons through chemical shifts, coupling constants, and signal multiplicities.[6]

A routine ^{1}H NMR experiment can be conducted following these steps:[7]

- Sample Preparation:
  - Accurately weigh 5-10 mg of purified **10-Hydroxyneoline**.
  - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$, Methanol-d_4, or Pyridine-d_5) in a clean vial. The choice of solvent can influence the chemical shifts of exchangeable protons (e.g., -OH).
  - Filter the solution into a standard 5 mm NMR tube to remove any particulate matter.
- Instrument Setup and Data Acquisition:
  - The experiment should be performed on a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve better signal dispersion, which is crucial for a complex molecule like **10-Hydroxyneoline**.[3]

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- Insert the sample into the spectrometer and lock onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity and resolution.
- Acquire a standard ^{1}H NMR spectrum. For quantitative purposes, ensure a sufficient relaxation delay (d1) of at least 5 times the longest T1 relaxation time.[8]

The following table presents a plausible ^{1}H NMR dataset for **10-Hydroxyneoline**, based on known data for related aconitine-type alkaloids.[4][9]

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	~3.30	d	~5.0
H-2	~4.10	dd	~7.0, 5.0
H-3	~3.90	t	~7.0
H-5	~2.80	d	~6.0
H-6	~4.20	d	~6.0
H-14	~4.90	d	~5.5
H-17	~3.10	s	-
OMe (C1)	~3.35	s	-
OMe (C6)	~3.40	s	-
OMe (C16)	~3.50	s	-
N-CH_2CH_3	~1.10	t	~7.2
N-CH_2CH_3	~2.50, 2.70	m	-
OH (exchangeable)	Variable (broad s)	br s	-

- Downfield Signals: Protons attached to carbons bearing oxygen atoms (e.g., H-2, H-3, H-6, H-14) are expected to resonate at lower fields (higher ppm values) due to the deshielding effect of the electronegative oxygen.[6]

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- Methoxyl Groups: The sharp singlets between 3.3 and 3.5 ppm, each integrating to three protons, are characteristic of methoxy (-OCH_3) groups.
- N-ethyl Group: The N-ethyl group would typically present as a triplet around 1.1 ppm for the methyl protons and a multiplet for the methylene protons, arising from coupling to each other.
- Hydroxyl Protons: The signals for the hydroxyl (-OH) protons are often broad and their chemical shifts are highly dependent on solvent, concentration, and temperature.[10] They may not always be clearly observed.
- Signal Overlap: A significant challenge in the ^1H NMR spectrum of **10-Hydroxyneoline** is the severe overlap of signals in the aliphatic region (approximately 1.0-4.0 ppm).[3]

^{13}C NMR Spectroscopy: Unveiling the Carbon Skeleton

^{13}C NMR spectroscopy provides information on the number of non-equivalent carbons in the molecule.[2] Distortionless Enhancement by Polarization Transfer (DEPT) experiments can further distinguish between CH, CH_2, and CH_3 groups.

- Sample Preparation: A higher concentration is generally required for ^{13}C NMR. Use 20-50 mg of the sample in 0.6 mL of deuterated solvent.
- Data Acquisition:
  - A proton-decoupled pulse sequence is typically used to simplify the spectrum, resulting in a single peak for each unique carbon atom.
  - DEPT-90 and DEPT-135 experiments are run to differentiate carbon types.

The following data is representative of an aconitine-type alkaloid skeleton.[2][11]

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Carbon Assignment	Chemical Shift (δ, ppm)	Carbon Type (DEPT)
C-1	~85.0	CH
C-2	~72.0	CH
C-3	~78.0	CH
C-4	~43.0	C
C-5	~50.0	CH
C-6	~90.0	CH
C-7	~55.0	C
C-8	~76.0	C
C-9	~52.0	CH
C-10	~82.0	C
C-11	~48.0	C
C-13	~75.0	C
C-14	~80.0	CH
C-16	~83.0	CH
OMe (C1)	~56.0	CH_3
OMe (C6)	~58.0	CH_3
OMe (C16)	~59.0	CH_3
N-CH_2CH_3	~13.0	CH_3
N-CH_2CH_3	~49.0	CH_2

- Oxygenated Carbons: Carbons bonded to oxygen atoms (C-O) resonate in the downfield region, typically between δ 70 and 90 ppm. The quaternary carbon C-10, bearing a hydroxyl group, is expected in this range.

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- Quaternary Carbons: The signals for quaternary carbons (e.g., C-4, C-7, C-8, C-10, C-11, C-13) would be absent in DEPT-135 and DEPT-90 spectra.
- Methoxyl Carbons: The signals for the methoxy carbons appear in the range of δ 56-60 ppm.

2D NMR Spectroscopy: Connecting the Pieces

For a molecule as complex as **10-Hydroxyneoline**, 2D NMR experiments are essential for unambiguous assignment of all ^{1}H and ^{13}C signals.

- ^{1}H-^{1}H COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically on adjacent carbons).[12] This is crucial for tracing out spin systems within the molecule.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton with the carbon to which it is directly attached.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away.[13] This is vital for connecting different spin systems and assigning quaternary carbons.
- NOESY/ROESY (Nuclear Overhauser Effect/Rotating Frame Overhauser Effect Spectroscopy): Reveals through-space proximity of protons, which is key for determining the relative stereochemistry of the molecule.

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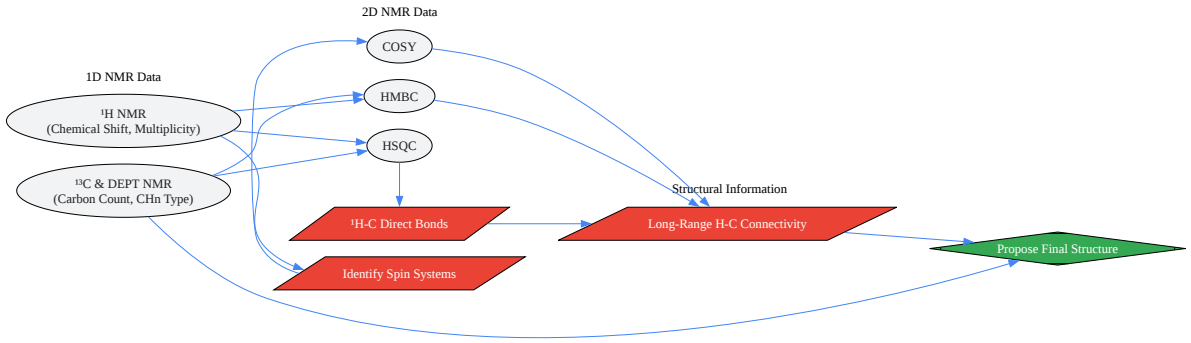

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Caption: Workflow for NMR-based structure elucidation.

Part 2: Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and elemental formula of a compound and offers structural clues through the analysis of its fragmentation patterns.[14]

Experimental Protocol: Mass Spectrometry Data Acquisition

- Sample Preparation:

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- Prepare a dilute solution of the sample (e.g., 1 µg/mL) in a suitable solvent like methanol or acetonitrile.

- Data Acquisition:
  - High-Resolution Mass Spectrometry (HRMS), often using techniques like Electrospray Ionization (ESI) coupled with a Time-of-Flight (TOF) or Orbitrap analyzer, is preferred to obtain an accurate mass.[15]
  - Data is typically acquired in positive ion mode, as the nitrogen atom in the alkaloid is readily protonated.
  - Tandem MS (MS/MS) experiments can be performed to induce fragmentation and gain more structural information.[16]

- Molecular Formula: $C_{23}H_{37}NO_7$
- Exact Mass: 439.2570
- HRMS (ESI+): Found m/z 440.2643 $[M+H]^+$ (Calculated for $C_{23}H_{38}NO_7^+$, 440.2648)

The fragmentation of diterpenoid alkaloids is complex but often involves characteristic losses of substituents.[17]

- Loss of Water (-18 Da): The presence of hydroxyl groups makes the loss of one or more water molecules a common fragmentation pathway.
- Loss of Methanol (-32 Da): The methoxy groups can be lost as methanol.
- Cleavage of the N-ethyl Group: Fragmentation can occur at the C-N bond.
- Ring Cleavage: The complex polycyclic system can undergo various ring cleavages, leading to a series of fragment ions.

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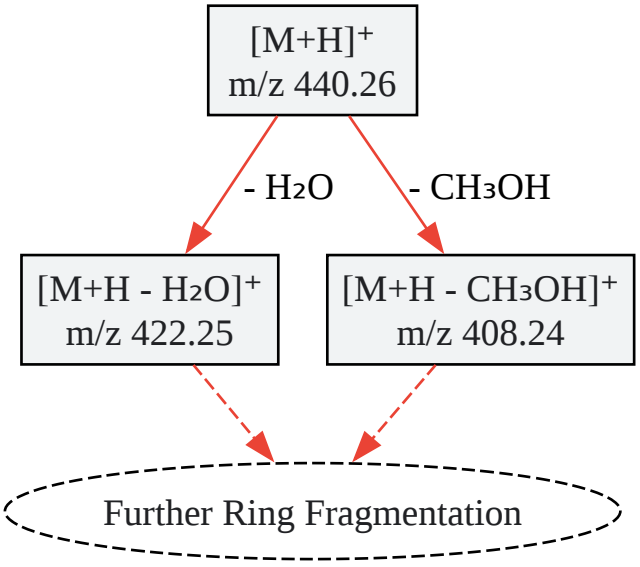

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